

# Essential Safety and Operational Guide for 3-(1-Aminoethyl)phenol

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 3-(1-Aminoethyl)phenol

CAS No.: 63720-38-7

Cat. No.: B1280079

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This guide provides critical safety and logistical information for the handling of **3-(1-Aminoethyl)phenol** (CAS No: 63720-38-7), a compound that requires careful management in a laboratory setting.<sup>[1][2]</sup> Adherence to these procedures is essential for the safety of researchers, scientists, and drug development professionals.

## Hazard Summary

**3-(1-Aminoethyl)phenol** is classified as a substance that causes severe skin burns and eye damage and may cause respiratory irritation.<sup>[1][3][4]</sup> It is crucial to handle this chemical with appropriate engineering controls and personal protective equipment to minimize exposure.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Corrosion	Danger	H314: Causes severe skin burns and eye damage[1][4]
Specific Target Organ Toxicity (Single Exposure)	Exclamation Mark	Danger	H335: May cause respiratory irritation[1][4]

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against the hazards associated with **3-(1-Aminoethyl)phenol**. The following table outlines the recommended PPE for handling this compound.[5]

Protection Type	Recommended Equipment	Specifications and Notes
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield is also recommended.	Must be worn at all times in the laboratory. A face shield provides an additional layer of protection against splashes.[6]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber).	Inspect gloves for any signs of degradation or puncture before use. Double gloving may be appropriate for higher-risk procedures. Change gloves immediately if contaminated.[5][7]
Skin and Body Protection	A laboratory coat worn over long-sleeved clothing and long pants. Closed-toe shoes.	A chemically resistant apron should be considered for tasks with a high risk of splashing.[5][8]
Respiratory Protection	Use in a well-ventilated area, preferably within a certified chemical fume hood.	If engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[5]

## Operational Plan: Handling and Storage

Proper handling and storage are critical to maintaining a safe laboratory environment.

Handling:

- Engineering Controls: All work with **3-(1-Aminoethyl)phenol** should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[7][8]
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.[1] Do not eat, drink, or smoke in areas where this chemical is handled. Wash hands thoroughly after handling.[1]

- Procedural Discipline: Keep containers tightly closed when not in use.[\[1\]](#) Transport chemicals in secondary, shatter-resistant containers.[\[7\]](#)

#### Storage:

- Location: Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[7\]](#)
- Containers: Keep in a tightly closed, properly labeled container.[\[1\]](#)
- Segregation: Store away from foodstuffs and other reactive chemicals.

## Emergency Procedures and First Aid

Immediate and appropriate first aid is critical in the event of an exposure.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[1][9]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[1][9][10] The use of polyethylene glycol (PEG 300 or 400) to wipe the affected area after initial water flushing is also recommended.[11][12]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, while holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1][9][11]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][9]

## Disposal Plan

All waste materials contaminated with **3-(1-Aminoethyl)phenol** must be treated as hazardous waste.

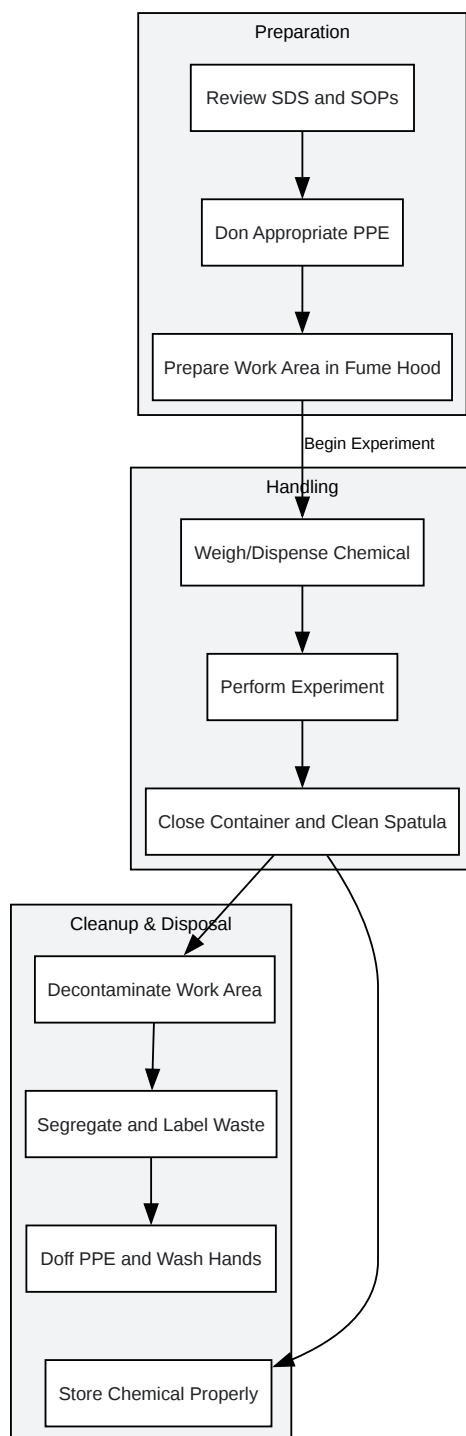
- **Waste Collection:** Collect all contaminated materials, including empty containers, used PPE, and spill cleanup debris, in a designated and properly labeled hazardous waste container.[5]
- **Waste Segregation:** Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- **Disposal:** Arrange for the disposal of hazardous waste through your institution's EHS office, following all local, state, and federal regulations.[5] Do not dispose of this chemical down the

drain.[5]

## Safe Handling Workflow

The following diagram outlines the procedural steps for the safe handling of **3-(1-Aminoethyl)phenol**, from preparation to disposal.

## Safe Handling Workflow for 3-(1-Aminoethyl)phenol



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Caption: A flowchart illustrating the key steps for the safe handling of **3-(1-Aminoethyl)phenol**.

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